

Foundational Research on Acetyl Hypofluorite by Shlomo Rozen: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acetyl hypofluorite*

Cat. No.: *B1218825*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the foundational research conducted by Professor Shlomo Rozen and his research group on **acetyl hypofluorite** (AcOF). This powerful and versatile electrophilic fluorinating agent, prepared in situ from elemental fluorine, has proven invaluable in synthetic organic chemistry, particularly for the preparation of fluorinated molecules of interest in medicinal chemistry and positron emission tomography (PET).

Core Concepts and Synthesis

Acetyl hypofluorite is a highly reactive reagent containing an oxygen-fluorine bond, making it a potent source of electrophilic fluorine. A key advantage of Rozen's methodology is the direct and continuous in-situ generation of **acetyl hypofluorite** by bubbling a dilute stream of elemental fluorine (typically 10% in nitrogen) through a solution of sodium acetate in acetic acid and a co-solvent like Freon-11 (CFCI₃) at low temperatures.^{[1][2]} This method avoids the isolation of the potentially hazardous reagent and allows for immediate consumption by the substrate.^[3] The ease of its preparation from readily available starting materials has made it an attractive tool for introducing fluorine into organic molecules.^[4]

General Experimental Protocol for the Synthesis of Acetyl Hypofluorite

A stream of 10% fluorine in nitrogen is passed through a cold (-75 °C) solution of sodium acetate in a mixture of glacial acetic acid and Freon-11. The flow of fluorine is monitored, and

the completion of the reaction is indicated by the appearance of a pale yellow color, signifying the presence of free fluorine. The resulting solution of **acetyl hypofluorite** is then used directly for subsequent fluorination reactions.

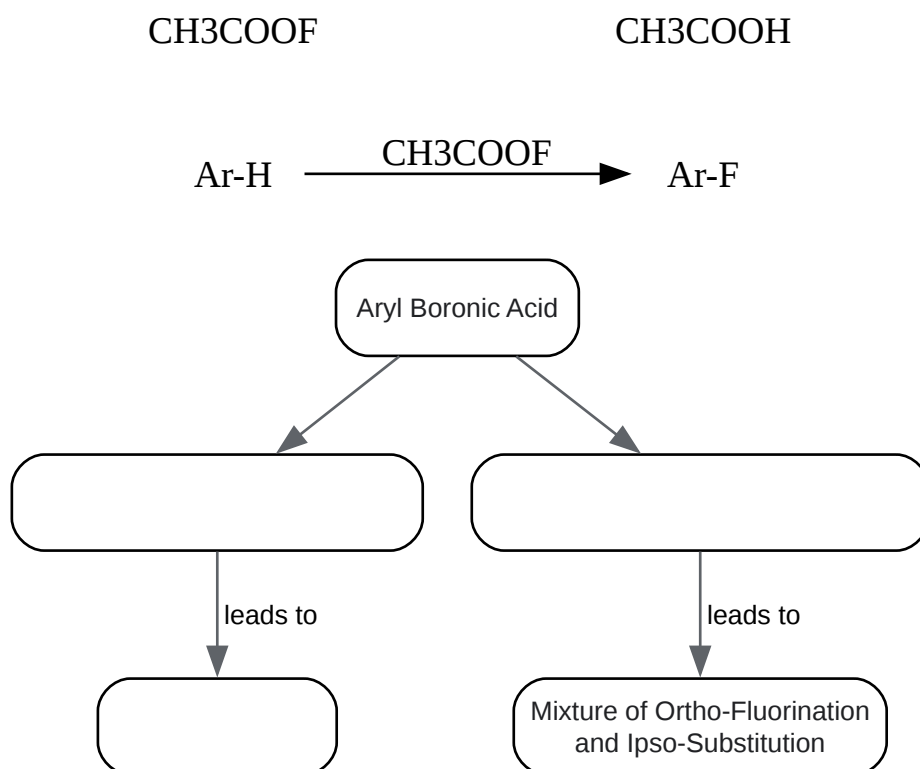
Electrophilic Fluorination of Organic Substrates

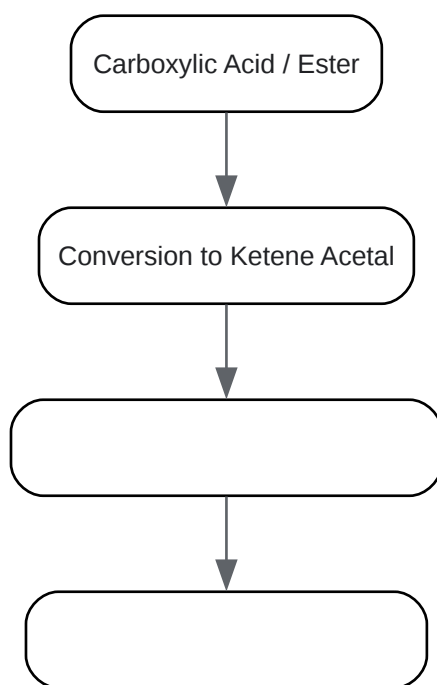
Acetyl hypofluorite has demonstrated broad applicability in the fluorination of a wide range of organic substrates. Its electrophilic nature allows for the fluorination of electron-rich centers.

Fluorination of Aromatic Compounds

One of the early and significant applications of **acetyl hypofluorite** was in the electrophilic fluorination of activated aromatic rings. The reaction typically proceeds with high efficiency and selectivity, often favoring ortho-substitution. This provides a valuable alternative to traditional methods like the Balz-Schiemann reaction. The speed of this reaction also makes it suitable for the introduction of the short-lived fluorine-18 isotope for PET applications.[3]

General Reaction Scheme:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetyl hypofluorite, the first member of a new family of organic compounds - Journal of the Chemical Society, Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 2. cris.tau.ac.il [cris.tau.ac.il]
- 3. Synthesis of alpha-fluorocarboxylates from the corresponding acids using acetyl hypofluorite - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Fluorination of Aryl Boronic Acids Using Acetyl Hypofluorite Made Directly from Diluted Fluorine [organic-chemistry.org]
- To cite this document: BenchChem. [Foundational Research on Acetyl Hypofluorite by Shlomo Rozen: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218825#foundational-research-on-acetyl-hypofluorite-by-rozen]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com